

Application Notes and Protocols: PROTAC GPX4 Degradar-1

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Compound of Interest

Compound Name: PROTAC GPX4 degrader-1

Cat. No.: B12397088

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These application notes provide a comprehensive overview and detailed experimental protocols for the use of **PROTAC GPX4 degrader-1** (also known as DC-2), a proteolysis-targeting chimera designed to induce the degradation of Glutathione Peroxidase 4 (GPX4) and trigger ferroptosis in cancer cells.

Introduction

Glutathione Peroxidase 4 (GPX4) is a crucial enzyme that protects cells from membrane lipid peroxidation, a key event in the iron-dependent cell death pathway known as ferroptosis. By reducing lipid hydroperoxides to non-toxic lipid alcohols, GPX4 acts as a central negative regulator of ferroptosis.^[1] Elevated GPX4 expression has been observed in various cancer cells, contributing to their resistance to therapy.

PROTAC GPX4 degrader-1 is a heterobifunctional molecule that co-opts the ubiquitin-proteasome system to selectively target and degrade the GPX4 protein. It consists of a ligand that binds to GPX4, a linker, and a ligand that recruits an E3 ubiquitin ligase. This induced proximity leads to the ubiquitination and subsequent proteasomal degradation of GPX4, resulting in an accumulation of lipid reactive oxygen species (ROS) and the induction of ferroptosis. This targeted degradation approach offers a promising therapeutic strategy for cancers dependent on GPX4 for survival.

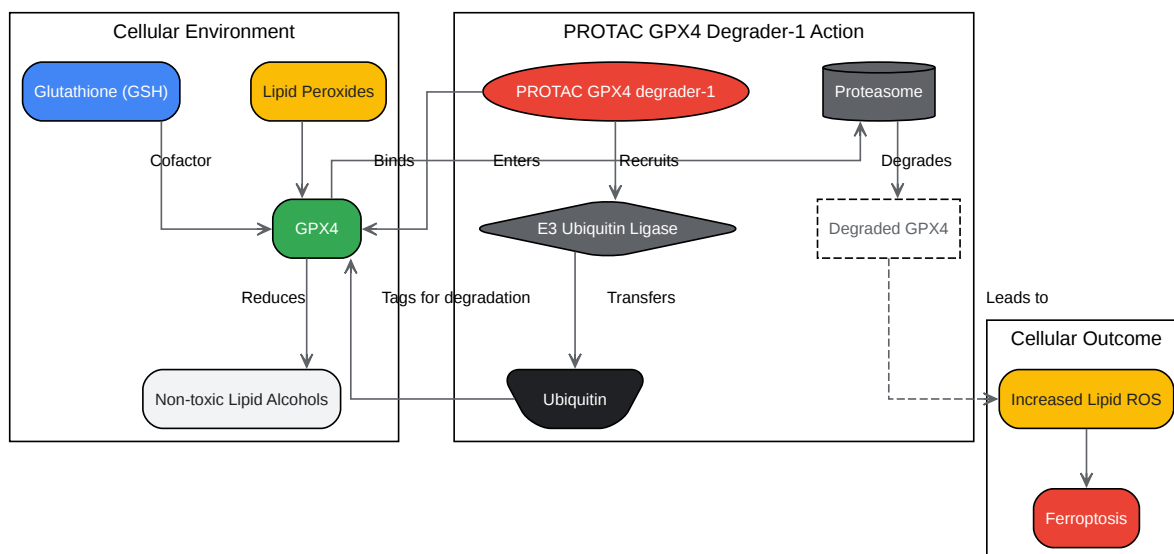
Quantitative Data Summary

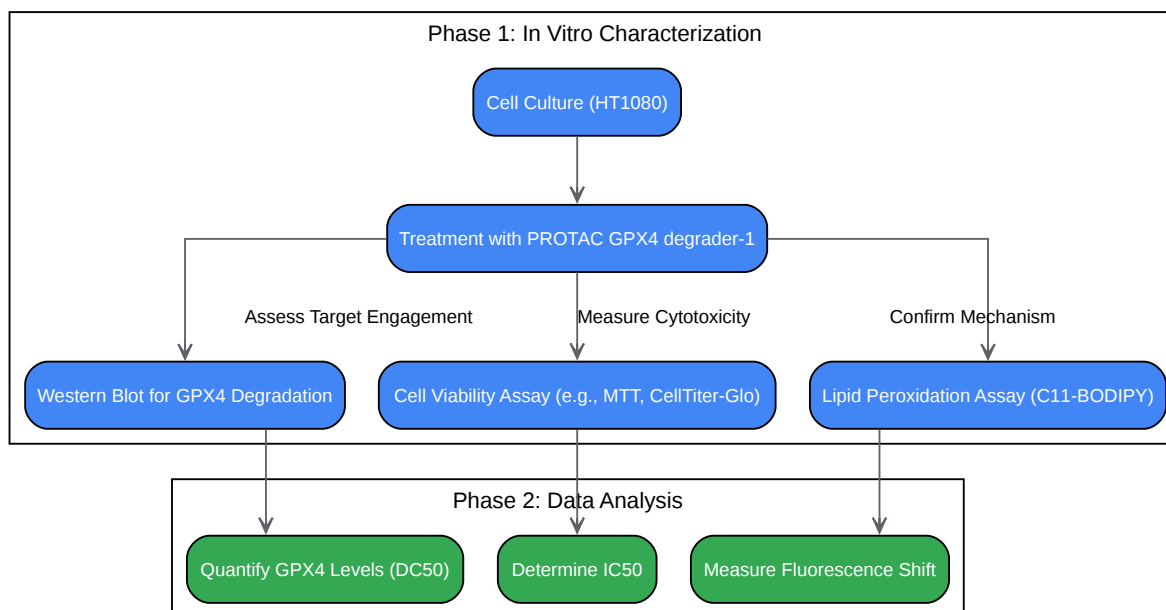
The following table summarizes the key quantitative data for **PROTAC GPX4 degrader-1** based on studies conducted in the HT1080 human fibrosarcoma cell line.

Parameter	Cell Line	Value	Reference
DC ₅₀ (Degradation Concentration)	HT1080	0.03 μ M	--INVALID-LINK--
Incubation Time for Degradation	HT1080	24 hours	--INVALID-LINK--

Signaling Pathway and Mechanism of Action

PROTAC GPX4 degrader-1 functions by hijacking the cell's natural protein disposal system to eliminate GPX4. The degradation of GPX4 disrupts the cellular defense against lipid peroxidation, leading to ferroptosis.





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References

- 1. BODIPY 581/591 C11 (Lipid Peroxidation Sensor) (#95978) Datasheet With Images | Cell Signaling Technology [cellsignal.com]
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